

# 4-Fluoro-3-nitrobenzoyl chloride molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Fluoro-3-nitrobenzoyl chloride

Cat. No.: B1304129

[Get Quote](#)

## Technical Guide: 4-Fluoro-3-nitrobenzoyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **4-Fluoro-3-nitrobenzoyl chloride**, a key reagent in organic synthesis, particularly in the development of pharmaceutical intermediates.

## Core Chemical Data

**4-Fluoro-3-nitrobenzoyl chloride** is a halogenated and nitrated aromatic acyl chloride. Its chemical properties make it a versatile building block in the synthesis of more complex molecules.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>3</sub> ClFNO <sub>3</sub>
Molecular Weight	203.56 g/mol [1]
CAS Number	400-94-2[1]

## Synthesis Protocol

The synthesis of **4-Fluoro-3-nitrobenzoyl chloride** is typically achieved through a two-step process starting from 4-fluorobenzoic acid. The first step involves the nitration of the benzene ring, followed by the conversion of the carboxylic acid group to an acyl chloride.

## Step 1: Synthesis of 4-Fluoro-3-nitrobenzoic acid

This procedure outlines the nitration of 4-fluorobenzoic acid.

Materials:

- 4-fluorobenzoic acid
- Potassium nitrate ( $\text{KNO}_3$ )
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Crushed ice
- Toluene
- Ice bath
- Stirring apparatus
- Filtration equipment

Procedure:

- In a flask equipped with a stirrer and cooled in an ice bath, dissolve 4-fluorobenzoic acid in concentrated sulfuric acid.
- Slowly add potassium nitrate to the solution in portions while maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to stir overnight at room temperature.
- Carefully pour the reaction mixture over a large volume of crushed ice with continuous stirring.

- Allow the resulting mixture to stand overnight, which will cause the product to precipitate.
- Filter the solid product and wash it thoroughly with water.
- Dry the product, for example, by azeotropic distillation with toluene, to yield 4-fluoro-3-nitrobenzoic acid as a light yellow solid.

## Step 2: Synthesis of 4-Fluoro-3-nitrobenzoyl chloride

This procedure details the conversion of 4-fluoro-3-nitrobenzoic acid to the corresponding acyl chloride. Thionyl chloride is a common reagent for this transformation.

Materials:

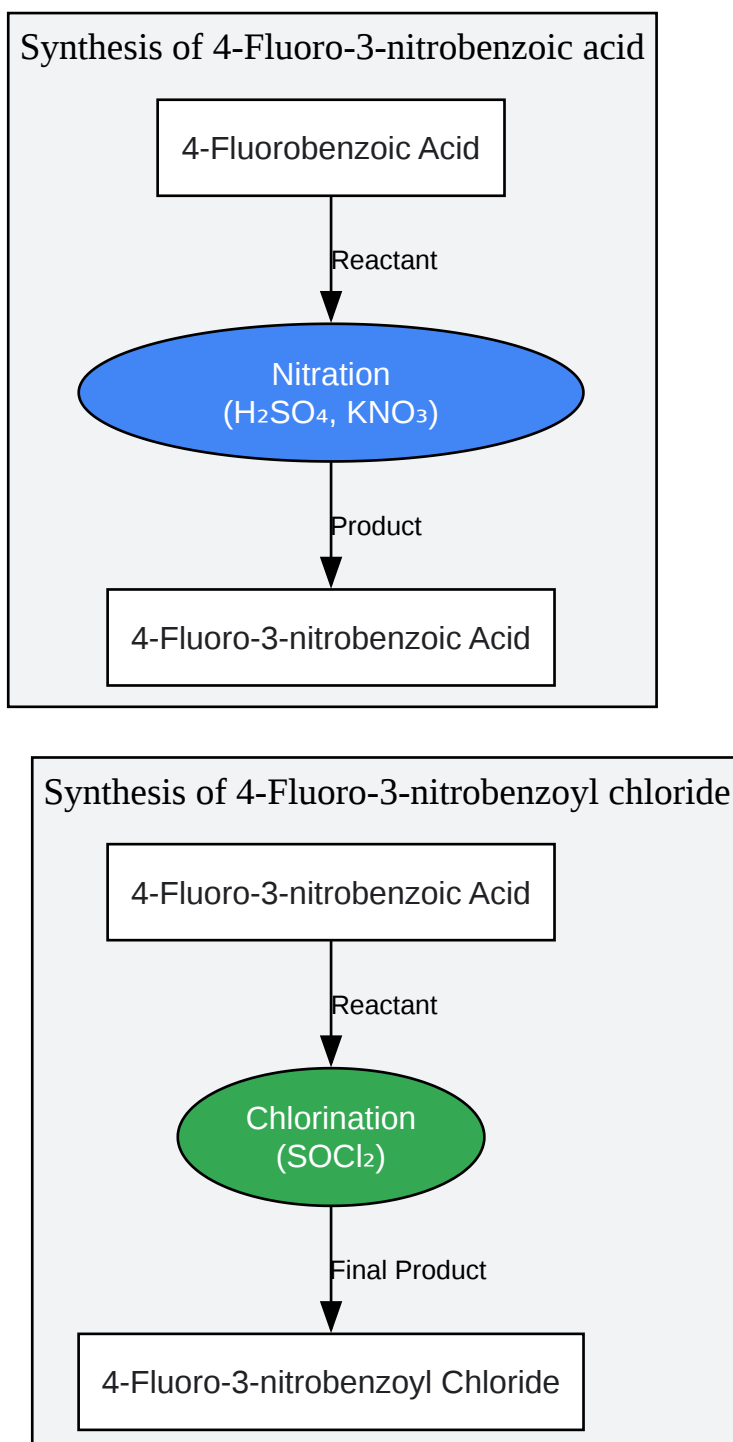
- 4-Fluoro-3-nitrobenzoic acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Reflux condenser
- Heating mantle
- Distillation apparatus

Procedure:

- Place 4-fluoro-3-nitrobenzoic acid in a round-bottom flask fitted with a reflux condenser.
- Add an excess of thionyl chloride to the flask.
- Heat the mixture to reflux and maintain it for several hours, or until the evolution of hydrogen chloride and sulfur dioxide gas ceases.
- After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure.
- The remaining crude **4-Fluoro-3-nitrobenzoyl chloride** can be purified by vacuum distillation.

## Synthetic Workflow

The following diagram illustrates the synthetic pathway from 4-fluorobenzoic acid to **4-Fluoro-3-nitrobenzoyl chloride**.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **4-Fluoro-3-nitrobenzoyl chloride**.

## Chemical Reactions and Applications

**4-Fluoro-3-nitrobenzoyl chloride** is a reactive compound due to the presence of the acyl chloride functional group. It readily undergoes nucleophilic acyl substitution reactions with a variety of nucleophiles, including alcohols, amines, and thiols, to form the corresponding esters, amides, and thioesters. The nitro and fluoro substituents on the aromatic ring can also be subjected to further chemical transformations, making this compound a valuable intermediate in the synthesis of various pharmaceutical and agrochemical products.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [4-Fluoro-3-nitrobenzoyl chloride molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1304129#4-fluoro-3-nitrobenzoyl-chloride-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1304129#4-fluoro-3-nitrobenzoyl-chloride-molecular-weight-and-formula)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)